

# Navigating the Procurement and Purity of 4-Ethylcyclohexanol: A Technical Guide

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## Compound of Interest

Compound Name: **4-Ethylcyclohexanol**

Cat. No.: **B027859**

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For researchers, scientists, and professionals in drug development, the sourcing of high-quality chemical reagents is a critical foundation for successful discovery and manufacturing. This in-depth technical guide provides a comprehensive overview of the commercial availability and purity of **4-Ethylcyclohexanol**, a key building block in various synthetic pathways.

## Commercial Availability

**4-Ethylcyclohexanol** is readily available from a range of chemical suppliers, catering to both research and bulk-scale requirements. The compound is typically offered as a mixture of cis- and trans- isomers. While numerous suppliers list the product, major distributors with established supply chains include Sigma-Aldrich (now MilliporeSigma), Tokyo Chemical Industry (TCI), and Santa Cruz Biotechnology.<sup>[1]</sup> Smaller and specialized chemical providers also offer this product, sometimes with a focus on specific grades or purity levels.

Pricing can vary significantly based on the supplier, quantity, and stated purity. For small research quantities (e.g., 25 mL to 250 mg), costs can range from approximately \$77.90 upwards.<sup>[2]</sup> Bulk quantities are generally available upon request, with pricing subject to negotiation. It is important to note that some suppliers, like Sigma-Aldrich for their "AldrichCPR" grade, provide the product for early discovery research with the explicit understanding that the buyer assumes responsibility for confirming its identity and purity, as analytical data is not routinely collected for this specific product line.<sup>[2][3]</sup>

Table 1: Prominent Commercial Suppliers of **4-Ethylcyclohexanol**

Supplier	Product Name	Purity Specification	Available Quantities
Sigma-Aldrich	4-Ethylcyclohexanol AldrichCPR	Not specified; buyer to confirm	250 mg and larger
TCI America	4-Ethylcyclohexanol (cis- and trans-mixture)	>97.0% (GC)[1][4][5] [6]	25 mL and larger
Santa Cruz Biotechnology	4-Ethylcyclohexanol	Not specified	Research quantities
CymitQuimica	4-Ethylcyclohexanol (cis- and trans-mixture)	>97.0% (GC) or 97%	Various
ChemicalBook	4-Ethylcyclohexanol	99% (from some listed suppliers)	Bulk and research

## Purity and Impurity Profile

The most commonly cited purity for commercially available **4-Ethylcyclohexanol** is greater than 97.0%, as determined by gas chromatography (GC).[1][4][5][6] This indicates that the material is suitable for many research and development applications. However, for more sensitive applications, such as in pharmaceutical synthesis, a more detailed understanding of the impurity profile is essential.

Potential impurities in **4-Ethylcyclohexanol** can originate from the synthetic route or degradation over time. Common synthetic pathways to cyclohexanol derivatives often involve the reduction of the corresponding ketone (4-ethylcyclohexanone) or the hydration of the corresponding alkene.

Potential Impurities May Include:

- Starting Materials: Unreacted 4-ethylcyclohexanone.
- By-products of Synthesis: Isomers of **4-ethylcyclohexanol**, and other related cyclohexyl compounds.

- Solvents: Residual solvents used in the synthesis and purification process.
- Water: Due to the hygroscopic nature of alcohols.

A Certificate of Analysis (CoA) from the supplier is the primary source of information regarding the purity and identified impurities for a specific batch. While a generic CoA for **4-Ethylcyclohexanol** was not readily available, a sample CoA for a chemical product typically includes the analytical method used (e.g., GC, NMR), the measured purity, and the levels of any detected impurities.

Table 2: Typical Physical and Chemical Properties of **4-Ethylcyclohexanol**

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sup>[2][7][8]</sup>
Molecular Weight	128.21 g/mol <sup>[2][7][9]</sup>
Appearance	Colorless to light yellow liquid <sup>[5][10]</sup>
Boiling Point	185.67 °C @ 760 mmHg (est.) <sup>[1]</sup>
Flash Point	78 °C (172.4 °F) - closed cup <sup>[2]</sup>
Density	~0.916-0.919 g/mL @ 20 °C <sup>[1]</sup>
Refractive Index	~1.460-1.464 @ 20 °C <sup>[1]</sup>

## Experimental Protocols for Purity Assessment

Gas chromatography is the most common and effective method for assessing the purity of **4-Ethylcyclohexanol** and identifying volatile impurities.

## Gas Chromatography (GC) Method for Purity Analysis

While a specific, validated protocol for **4-Ethylcyclohexanol** from a pharmacopeia was not found, a general GC method for analyzing cyclohexanol derivatives can be adapted.

Objective: To determine the purity of **4-Ethylcyclohexanol** and quantify impurities.

**Instrumentation:**

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for polar compounds (e.g., a wax-type column or a 5% phenyl-methylpolysiloxane column).

**Method Parameters (Illustrative Example):**

- Column: HP-5MS, 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness (or equivalent).
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 250 °C.
  - Hold at 250 °C for 5 minutes.
- Carrier Gas: Helium, at a constant flow rate (e.g., 1 mL/min).
- Injection Volume: 1  $\mu$ L.
- Sample Preparation: Dilute the **4-Ethylcyclohexanol** sample in a suitable solvent (e.g., dichloromethane or ethyl acetate) to a concentration of approximately 1 mg/mL.

**Data Analysis:**

The purity is calculated based on the area percentage of the main peak corresponding to **4-Ethylcyclohexanol** relative to the total area of all peaks in the chromatogram. Identification of impurity peaks can be achieved by comparing their retention times with those of known standards or by using a mass spectrometry (MS) detector.

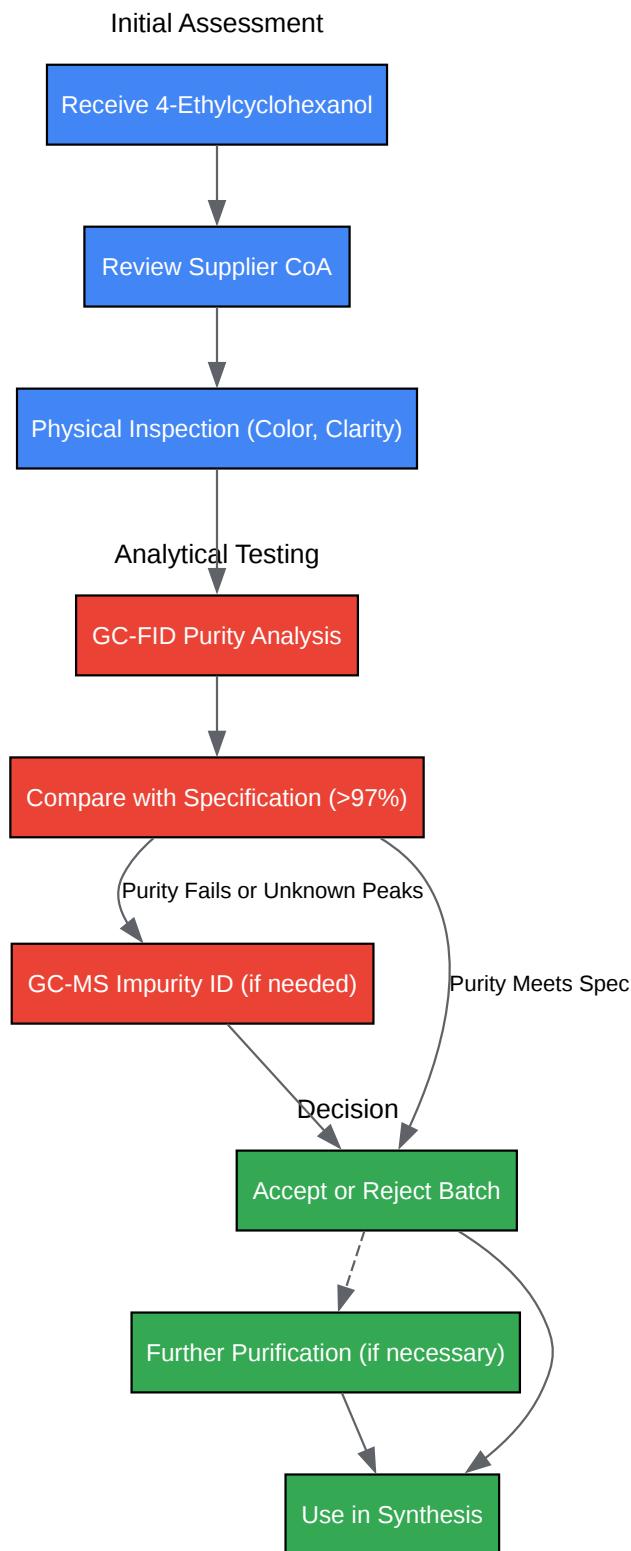
## Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Identification

For unambiguous identification of impurities, GC-MS is the preferred method. The GC conditions can be similar to those used for purity analysis. The mass spectrometer will provide mass spectra for each separated component, which can be compared against spectral libraries (e.g., NIST) for identification.

## Visualizing Workflows and Relationships

### Logical Workflow for Purity Verification

The following diagram illustrates a logical workflow for a researcher to verify the purity of a received batch of **4-Ethylcyclohexanol**.

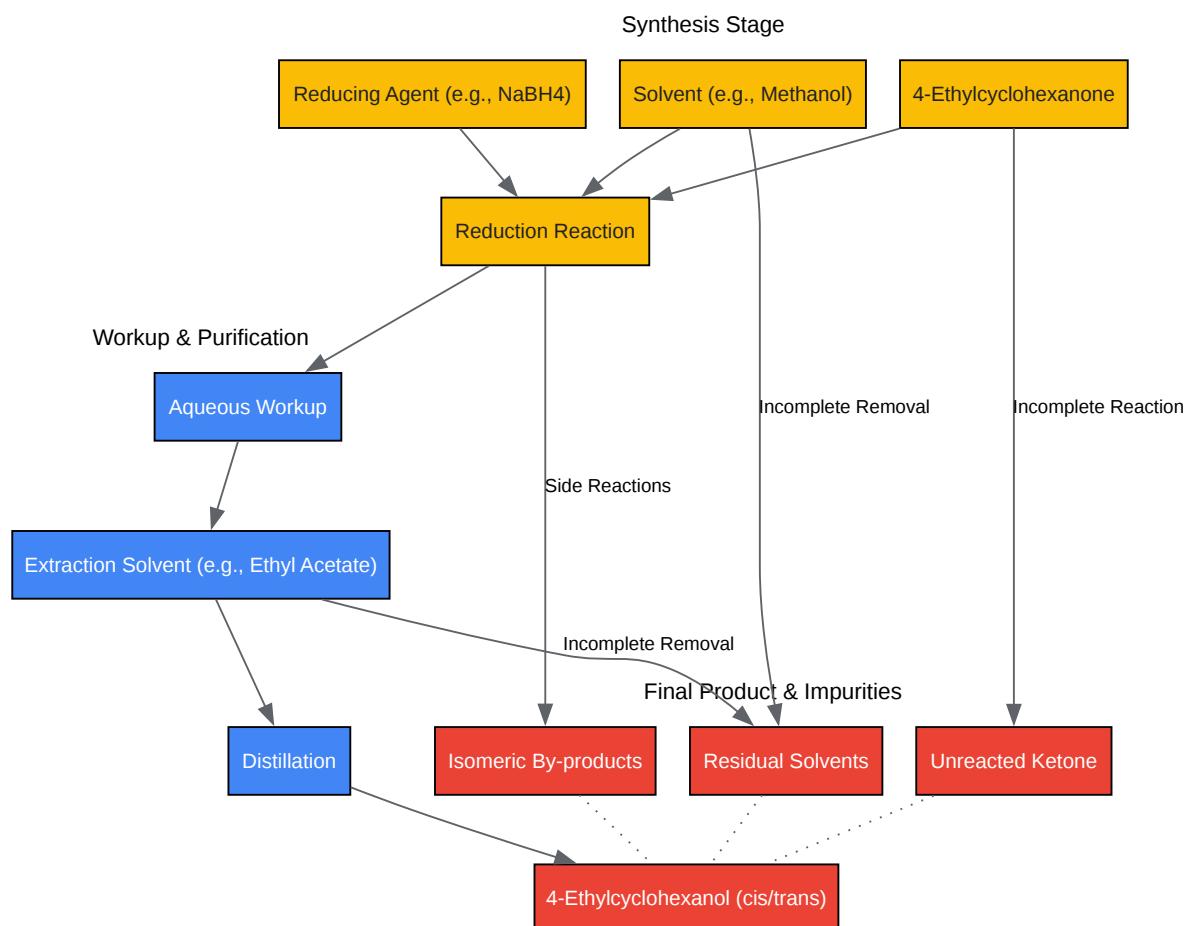


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Caption: Workflow for Purity Verification of **4-Ethylcyclohexanol**.

## Potential Impurity Sources in Synthesis

This diagram illustrates the potential sources of impurities during a typical synthesis of **4-Ethylcyclohexanol** from 4-ethylcyclohexanone.



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